

# Commercial Availability and Analytical Guidance for Bis(1-methylheptyl) phthalate Standards

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## Compound of Interest

Compound Name: *Bis(1-methylheptyl) phthalate*

Cat. No.: *B089695*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Bis(1-methylheptyl) phthalate** analytical standards, CAS Number 131-15-7. It is intended to assist researchers, scientists, and professionals in the pharmaceutical and broader chemical industries in sourcing reference materials for analytical testing, method validation, and quality control purposes. This document also outlines a general experimental protocol for the analysis of this compound in various matrices.

## Summary of Commercially Available Bis(1-methylheptyl) phthalate Standards

**Bis(1-methylheptyl) phthalate**, a significant plasticizer, is available from several chemical suppliers as an analytical standard. The table below summarizes the offerings from key vendors. Please note that pricing and availability are subject to change and may require a direct inquiry with the supplier.

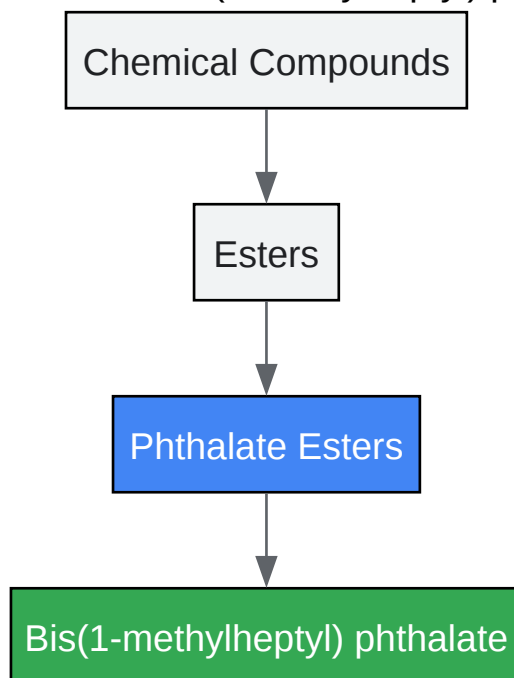
Supplier	Product Name	CAS Number	Purity	Available Quantities
BOC Sciences	bis(1-methylheptyl) phthalate	131-15-7	Inquiry required	Inquiry required
Alfa Chemistry	Dicapryl phthalate	131-15-7	Inquiry required	Inquiry required
ChemSigma	bis(1-methylheptyl) phthalate	131-15-7	Inquiry required	Inquiry required

Data is based on publicly available information and may require direct contact with the supplier for the most current details.

## Logical Relationship of Phthalates

The following diagram illustrates the classification of **Bis(1-methylheptyl) phthalate** within the broader family of phthalate esters.

Classification of Bis(1-methylheptyl) phthalate



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Figure 1. Hierarchical classification of **Bis(1-methylheptyl) phthalate**.

## General Experimental Protocol for Phthalate Analysis

The analysis of **Bis(1-methylheptyl) phthalate**, like other phthalates, is commonly performed using gas chromatography coupled with mass spectrometry (GC-MS). This technique offers high sensitivity and selectivity for the detection and quantification of phthalates in various sample matrices.

### Sample Preparation

The sample preparation method will vary depending on the matrix (e.g., water, soil, biological fluids, consumer products). A general workflow for a solid sample might include:

- Homogenization: Ensure the sample is uniform before extraction.
- Solvent Extraction: Extract the phthalates from the sample matrix using a suitable organic solvent such as hexane, dichloromethane, or a mixture thereof. Sonication or Soxhlet extraction can be employed to improve extraction efficiency.
- Clean-up: The extract may require a clean-up step to remove interfering compounds. This can be achieved using solid-phase extraction (SPE) with cartridges packed with materials like silica gel or Florisil.
- Concentration: The cleaned-up extract is typically concentrated under a gentle stream of nitrogen to a final volume suitable for GC-MS analysis.

### GC-MS Analysis

A typical GC-MS method for phthalate analysis would involve the following conditions:

- Gas Chromatograph: Agilent 8890 GC or similar.
- Mass Spectrometer: Agilent 5977B MS or equivalent.[1]

- Column: A non-polar or medium-polarity capillary column, such as a DB-5ms (30 m x 0.25 mm, 0.25  $\mu$ m film thickness), is commonly used.[1]
- Injection Mode: Splitless injection is often used for trace analysis to maximize the amount of analyte reaching the column.
- Oven Temperature Program:
  - Initial temperature: 60-80°C, hold for 1-2 minutes.
  - Ramp: Increase the temperature at a rate of 10-20°C/minute to a final temperature of 280-320°C.
  - Final hold: Hold at the final temperature for 5-10 minutes.
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0-1.5 mL/min).
- Mass Spectrometer Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Selected Ion Monitoring (SIM) is preferred for its higher sensitivity and selectivity. Key ions for **Bis(1-methylheptyl) phthalate** would be monitored. The most abundant and characteristic fragment ion for many phthalates is m/z 149. Other specific ions for the target analyte should be determined from its mass spectrum.

## Method Validation

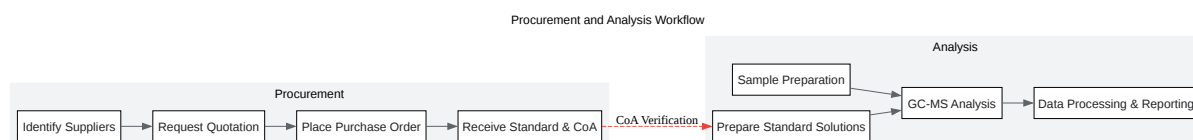
For quantitative analysis, the method should be validated to ensure its accuracy, precision, linearity, and sensitivity.[2] Key validation parameters include:

- Linearity: A calibration curve should be generated using a series of standard solutions of **Bis(1-methylheptyl) phthalate** at different concentrations.
- Limit of Detection (LOD) and Limit of Quantification (LOQ): These should be determined to establish the sensitivity of the method.

- Accuracy and Precision: Assessed by analyzing spiked samples at different concentration levels and calculating the recovery and relative standard deviation.

## Workflow for Procurement and Analysis of a Bis(1-methylheptyl) phthalate Standard

The following diagram outlines the typical workflow from sourcing an analytical standard to its use in a research or quality control laboratory.



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Figure 2. A typical workflow for procuring and utilizing an analytical standard.

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## References

1. [accustandard.com](http://accustandard.com) [[accustandard.com](http://accustandard.com)]
  2. Phthalates Reference Materials | LGC Standards [[lgcstandards.com](http://lgcstandards.com)]
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